

Spectroscopic Analysis of Diethoxymethyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: Diethoxymethyl acetate

CAS No.: 14036-06-7

Cat. No.: B157029

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This guide provides a comprehensive overview of the spectroscopic data for **Diethoxymethyl acetate** (CAS No. 14036-06-7), a compound of interest in various chemical syntheses. The following sections detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition.

Molecular Structure

IUPAC Name: **Diethoxymethyl acetate** Molecular Formula: $C_7H_{14}O_4$ ^[1] Molecular Weight: 162.18 g/mol ^{[1][2]} Structure:

Spectroscopic Data

The following tables summarize the predicted and characteristic spectroscopic data for **Diethoxymethyl acetate** based on established principles of NMR, IR, and MS for esters and acetals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data (Solvent: CDCl_3 , Reference: TMS)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.1 - 5.9	Singlet	1H	-O-CH(OR) ₂
~3.7 - 3.5	Quartet	4H	-OCH ₂ CH ₃
~2.0	Singlet	3H	CH ₃ -C=O
~1.2	Triplet	6H	-OCH ₂ CH ₃

Table 2: Predicted ^{13}C NMR Data (Solvent: CDCl_3 , Reference: TMS)

Chemical Shift (δ , ppm)	Assignment
~170	CH ₃ -C=O
~100	-O-CH(OR) ₂
~63	-OCH ₂ CH ₃
~21	CH ₃ -C=O
~15	-OCH ₂ CH ₃

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~2980 - 2850	Strong	C-H stretch (alkane)
~1745	Strong	C=O stretch (ester)
~1240	Strong	C-O stretch (ester, acetate)
~1100 - 1000	Strong	C-O stretch (acetal)

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Fragmentation (Electron Ionization - EI)

m/z	Possible Fragment Ion	Notes
162	$[\text{C}_7\text{H}_{14}\text{O}_4]^+$	Molecular Ion (M^+) - If observed, likely to be of low abundance.
117	$[\text{M} - \text{OCH}_2\text{CH}_3]^+$	Loss of an ethoxy group.
103	$[\text{CH}(\text{OCH}_2\text{CH}_3)_2]^+$	A common and often abundant fragment for diethyl acetals.
73	$[\text{CH}(\text{OCH}_2\text{CH}_3)]^+$	Further fragmentation of the acetal moiety.
45	$[\text{OCH}_2\text{CH}_3]^+$	Ethoxy cation.
43	$[\text{CH}_3\text{CO}]^+$	Acylium ion, characteristic of acetates and often the base peak.

Experimental Protocols

The following are detailed methodologies for the acquisition of spectroscopic data for **Diethoxymethyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Prepare a solution by dissolving approximately 10-20 mg of **Diethoxymethyl acetate** in 0.6-0.7 mL of deuterated chloroform (CDCl_3).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Transfer the solution to a clean, dry 5 mm NMR tube.

- ^1H NMR Acquisition:
 - The ^1H NMR spectrum is recorded on a 400 MHz (or higher) spectrometer.
 - A standard single-pulse experiment is used.
 - Typical acquisition parameters include a spectral width of 12-16 ppm, a pulse width of 30 degrees, and a relaxation delay of 1-2 seconds.
 - Process the resulting Free Induction Decay (FID) with an exponential window function and perform a Fourier transform.
 - Phase the spectrum and calibrate the chemical shift scale to the TMS signal at 0.00 ppm.
- ^{13}C NMR Acquisition:
 - The ^{13}C NMR spectrum is recorded on the same spectrometer, operating at the appropriate frequency (e.g., 100 MHz for a 400 MHz ^1H instrument).
 - A standard proton-decoupled pulse sequence is used to simplify the spectrum to singlets for each unique carbon atom.
 - A wider spectral width (e.g., 0-220 ppm) is required.
 - Due to the lower natural abundance of ^{13}C , a larger number of scans (e.g., 128 or more) and a longer relaxation delay (e.g., 2-5 seconds) are typically necessary to achieve a good signal-to-noise ratio.
 - Process the FID similarly to the ^1H spectrum and reference the solvent peak (CDCl_3 at 77.16 ppm).

Infrared (IR) Spectroscopy

- Sample Preparation (Neat Liquid):
 - Ensure the ATR (Attenuated Total Reflectance) crystal of the FTIR spectrometer is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.

- Place a single drop of neat **Diethoxymethyl acetate** directly onto the center of the ATR crystal.
- Data Acquisition:
 - Record a background spectrum of the clean, empty ATR crystal to account for atmospheric CO₂ and water vapor.
 - Acquire the sample spectrum over a range of 4000 to 400 cm⁻¹.
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
 - The instrument's software automatically ratios the sample spectrum against the background to generate the final transmittance or absorbance spectrum.

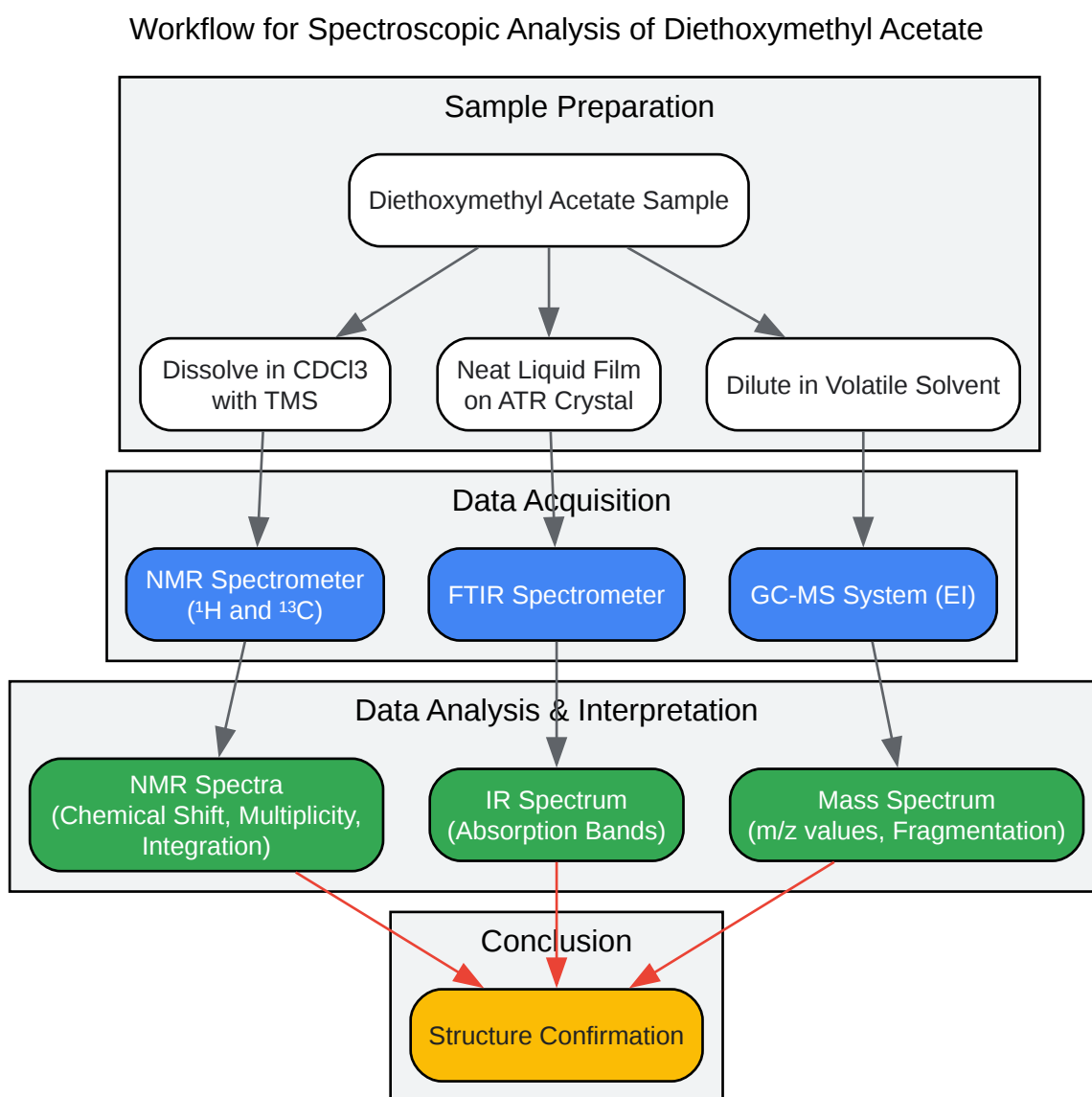
Mass Spectrometry (MS)

- Sample Introduction and Ionization (GC-MS):
 - Dilute a small amount of **Diethoxymethyl acetate** in a volatile solvent like dichloromethane or ethyl acetate.
 - Inject the solution into a Gas Chromatograph (GC) coupled to a Mass Spectrometer. The GC will separate the compound from any impurities.
 - Typical GC conditions would involve a capillary column (e.g., HP-5) with a temperature program starting at a low temperature (e.g., 40°C) and ramping up to a higher temperature to ensure elution.
 - As the compound elutes from the GC column, it enters the ion source of the mass spectrometer.
 - Electron Ionization (EI) is performed at a standard energy of 70 eV.
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).

- The detector records the abundance of each ion.
- The mass spectrum is plotted as relative intensity versus m/z .

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a chemical compound like **Diethoxymethyl acetate**.



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Caption: Spectroscopic analysis workflow from sample preparation to structure confirmation.

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References

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- 2. Diethoxymethyl acetate 96 14036-06-7 [sigmaaldrich.com]
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